

Technical Guide: Material Safety and Handling of Cobalt(II,III) Sulfide (mp-943)

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Compound of Interest

Compound Name: MY-943

Cat. No.: B10857937

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the material properties, safety considerations, and experimental guidelines for Cobalt(II,III) Sulfide (Co_3S_4), identified in the Materials Project database as mp-943. The mineral form of this compound is known as Linnaeite.^{[1][2][3]} This guide is intended for professionals in research and development who may handle this material.

Chemical and Physical Properties

Cobalt(II,III) sulfide is a crystalline solid.^[2] While specific data for Co_3S_4 is limited in commercial safety data sheets, the properties of closely related cobalt sulfides provide a reasonable estimation for handling and safety protocols.

Property	Value	Source
Chemical Formula	Co ₃ S ₄	[1]
Molecular Weight	214.0 g/mol	Calculated
Appearance	Steel gray to gray violet crystalline solid.[1][4]	[1][4]
Odor	Odorless	[5]
Melting Point	>1116°C (for CoS)	[6][7]
Density	4.8–5.8 g/cm ³	[1]
Solubility in Water	Insoluble.[8]	[8]
Stability	Stable under normal conditions. Decomposes on heating, producing toxic gases such as hydrogen sulfide and sulfur oxides.[6][7]	[6][7]

Toxicological Information and Hazard Identification

Cobalt and its compounds are known to pose several health risks. The primary routes of exposure are inhalation, skin contact, and ingestion.[5]

Hazard	Description	GHS Classification (Typical for Cobalt Sulfides)
Acute Toxicity (Oral)	Toxic if swallowed.[9]	Category 3[9]
Acute Toxicity (Dermal)	May be harmful in contact with skin.	Not specified, but caution is advised.
Acute Toxicity (Inhalation)	Harmful if inhaled. A harmful concentration of airborne particles can be reached quickly when dispersed, especially if powdered.[7][10]	Not specified, but local exhaust or breathing protection is recommended.[7][10]
Skin Corrosion/Irritation	May cause slight skin irritation. [5]	Not classified, but redness may occur.[7]
Serious Eye Damage/Irritation	May cause mechanical irritation and redness.[7][10]	Not classified, but safety goggles are required.[7][10]
Respiratory or Skin Sensitization	May cause an allergic skin reaction (dermatitis) and asthma upon repeated or prolonged contact.[7][8][10][11]	Skin Sensitization, Category 1. [11] Respiratory Sensitization, Category 1.[4][12]
Carcinogenicity	Suspected of causing cancer. [9][13] Cobalt and its compounds are classified by IARC as possibly carcinogenic to humans (Group 2B).	Carcinogenicity, Category 2.[9][13]
Aquatic Hazard	Very toxic to aquatic life with long-lasting effects.[6][11]	Acute Aquatic, Category 1. Chronic Aquatic, Category 1.

Summary of Exposure Limits (ACGIH TLV for Cobalt and inorganic compounds):

Substance	TWA	Notes
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| Cobalt and inorganic compounds, as Co | 0.02 mg/m³ | A3 (Confirmed animal carcinogen with unknown relevance to humans), DSEN, RSEN.[7] |

Experimental Protocols and Safe Handling

Strict adherence to safety protocols is mandatory when working with cobalt sulfides.

Personal Protective Equipment (PPE)

A comprehensive PPE plan should be implemented:

- Eye Protection: Wear approved safety goggles or a face shield.[7][10]
- Skin Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) and protective clothing to prevent skin contact.[5][7][11]
- Respiratory Protection: Use a NIOSH-approved respirator with a particulate filter when handling the powder, or work in a certified fume hood.[5][10]

General Handling and Storage

- Handling: Handle in a well-ventilated area, preferably within a fume hood, to minimize dust dispersion.[5][6] Avoid breathing dust.[12] Prevent contact with skin and eyes.[6] Use spark-proof tools and avoid creating dust.[6]
- Storage: Store in a cool, dry, well-ventilated place in tightly sealed containers.[9][11] Store locked up.[9][11] Keep separated from strong oxidants and acids.[6][7] Reaction with mineral acids can lead to the formation of highly toxic hydrogen sulfide gas.[5]

Spill and Waste Disposal

- Spill Procedure: In case of a spill, avoid creating dust. Moisten the spilled material with water to prevent dusting before sweeping it into a covered container.[6][10][14] Use appropriate PPE during cleanup.
- Waste Disposal: Dispose of waste material in accordance with local, state, and federal regulations. This material and its container must be disposed of as hazardous waste.[5]

First Aid Measures

- Inhalation: Move the victim to fresh air and keep them at rest. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with plenty of soap and water. If irritation or a rash occurs, seek medical attention.[\[6\]](#)[\[11\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if possible. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)[\[11\]](#)
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[6\]](#)[\[11\]](#)

Experimental Methodologies

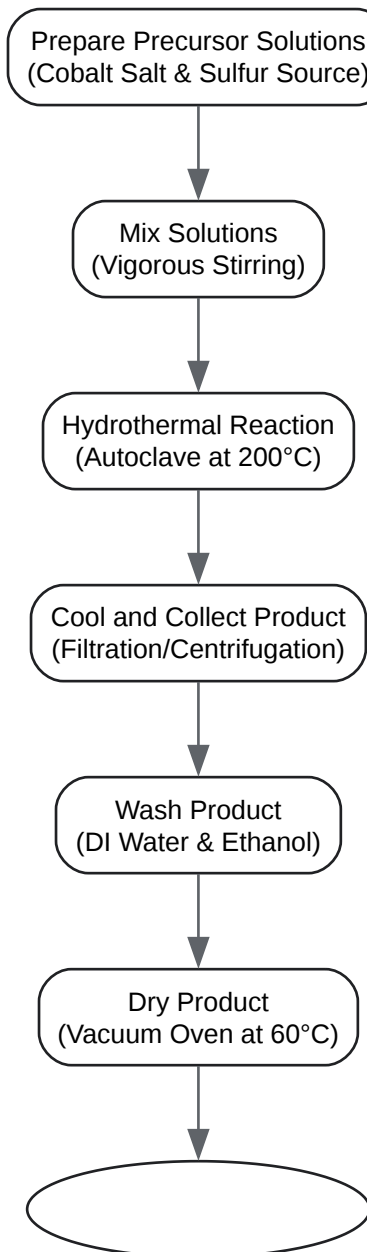
Co_3S_4 is utilized in research primarily as a catalyst, particularly in energy applications like water splitting. Below are summaries of typical experimental protocols.

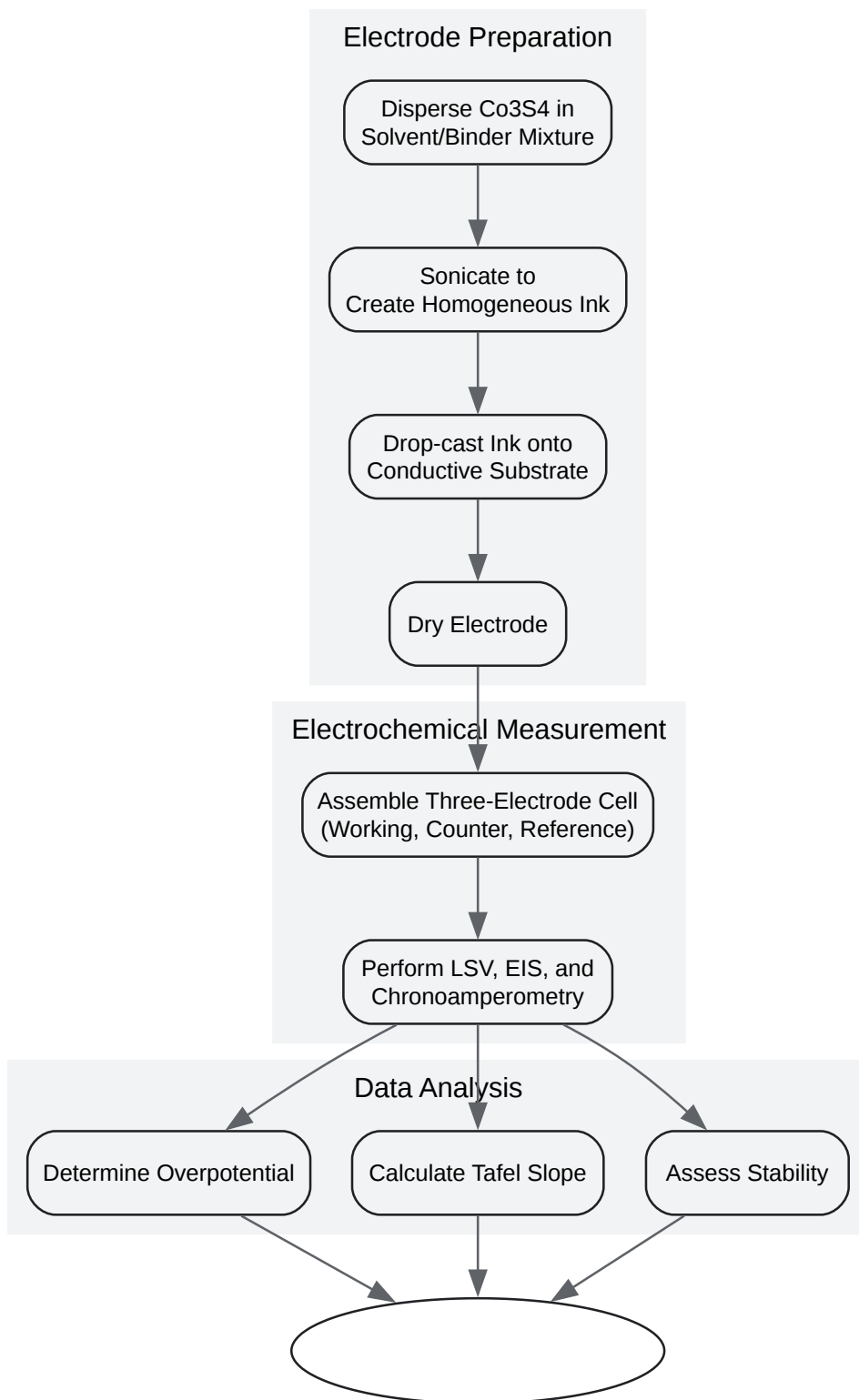
Synthesis of Co_3S_4 Nanostructures (Hydrothermal Method)

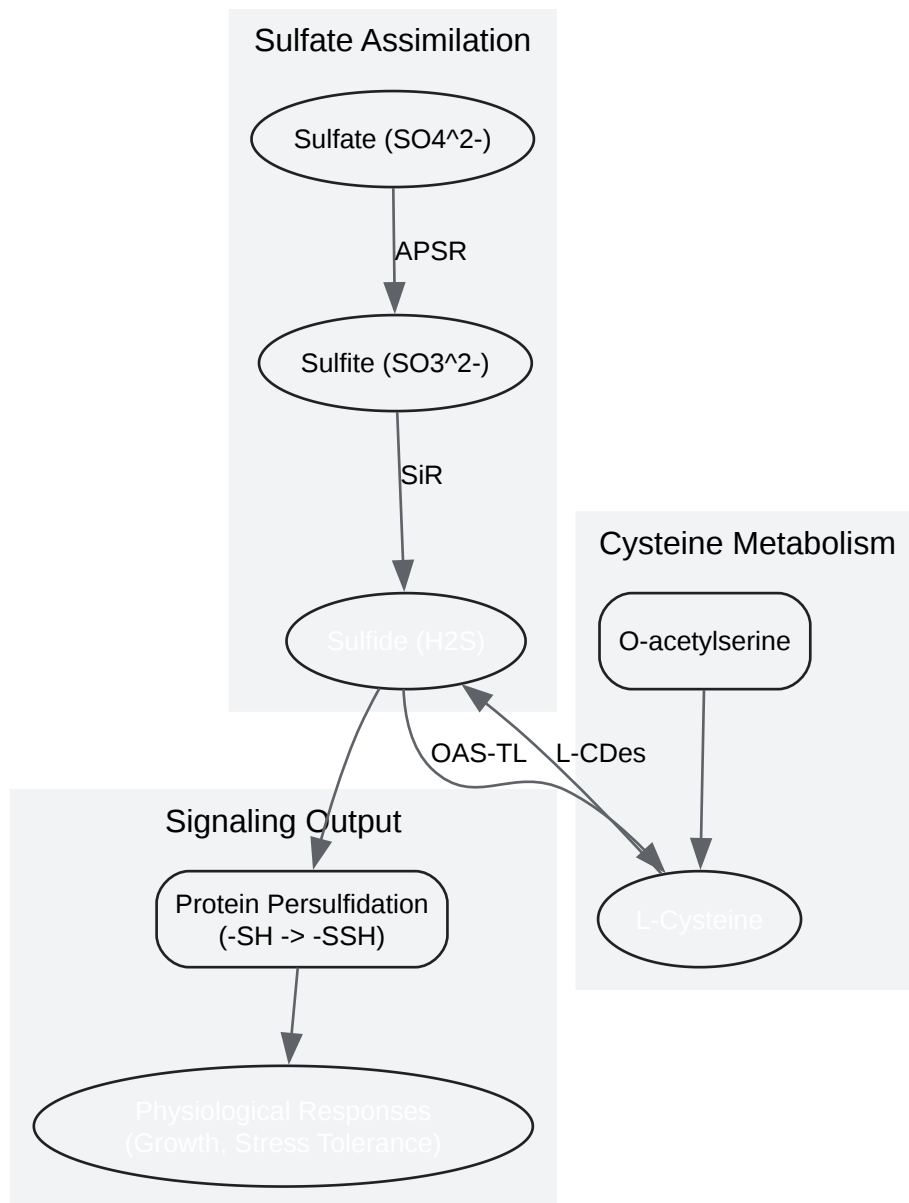
This protocol describes a common method for synthesizing Co_3S_4 nanomaterials for research purposes.

- Precursor Solution Preparation: Dissolve a cobalt salt (e.g., cobalt chloride hexahydrate, $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$) and a sulfur source (e.g., L-cysteine) in deionized water in separate beakers.
- Mixing: Add the cobalt salt solution to the L-cysteine solution under vigorous stirring.
- Hydrothermal Reaction: Transfer the resulting mixture into a Teflon-lined stainless steel autoclave. Seal the autoclave and heat it to a specified temperature (e.g., 200°C) for a set duration (e.g., 12-24 hours).
- Product Recovery: After the autoclave cools to room temperature, collect the precipitate by filtration or centrifugation.

- Washing and Drying: Wash the collected product multiple times with deionized water and ethanol to remove any unreacted precursors and byproducts. Dry the final Co_3S_4 product in a vacuum oven at a moderate temperature (e.g., 60°C).

Workflow: Hydrothermal Synthesis of Co₃S₄

Workflow: Electrochemical Evaluation of Co₃S₄ Catalyst

H₂S Biosynthesis and Signaling Pathway (Plant Example)

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References

- 1. Linnaeite - Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. mdpi.com [mdpi.com]
- 4. mindat.org [mindat.org]
- 5. researchgate.net [researchgate.net]
- 6. Self-Supported Polyhedral-like Co₃S₄ Nanostructures Enabling Efficient High Current Hydrogen Evolution Reaction - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Combining Co₃S₄ and Ni:Co₃S₄ nanowires as efficient catalysts for overall water splitting: an experimental and theoretical study - Nanoscale (RSC Publishing) [pubs.rsc.org]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Linnaeite | Copper-Nickel Alloy, Hardness, Streak | Britannica [britannica.com]
- 11. researchgate.net [researchgate.net]
- 12. pure.tue.nl [pure.tue.nl]
- 13. researchgate.net [researchgate.net]
- 14. Synthesis of Co₃O₄ nanoparticles with block and sphere morphology, and investigation into the influence of morphology on biological toxicity - PMC [pmc.ncbi.nlm.nih.gov]
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